

# Introduction: The Versatility of a Halogenated Ester

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## Compound of Interest

Compound Name: Methyl 3-bromopropiolate

Cat. No.: B1362460

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Methyl 3-bromopropanoate is a versatile bifunctional molecule, incorporating both an electrophilic bromine atom and a nucleophilic ester group. This unique chemical architecture makes it a valuable building block in organic synthesis, particularly in the construction of more complex molecules for pharmaceutical and agrochemical applications.[1][2] Its utility stems from the ability to participate in a wide range of chemical transformations, including nucleophilic substitutions and cycloaddition reactions, allowing for the strategic introduction of various functional groups.[3] This guide provides an in-depth exploration of its nomenclature, physicochemical properties, synthesis, and key applications, offering field-proven insights for its effective utilization in research and development.

## Nomenclature and Identification: A Compound of Many Names

Clarity in chemical identification is paramount for reproducible scientific research. Methyl 3-bromopropanoate is known by several alternative names and is assigned specific identifiers for unambiguous recognition in databases and publications.

Systematic and Common Names:

- IUPAC Name: methyl 3-bromopropanoate[4]
- Common Names: Methyl 3-bromopropionate, 3-Bromopropionic acid methyl ester, Methyl beta-bromopropionate[1][4]

## Chemical Identifiers:

Identifier	Value
CAS Number	3395-91-3[5][6][7]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub> [5]
Molecular Weight	167.00 g/mol [4][5]
InChI	InChI=1S/C4H7BrO2/c1-7-4(6)2-3-5/h2-3H2,1H3[4]
SMILES	COC(=O)CCBr[4]

## Physicochemical Properties: A Data-Driven Overview

Understanding the physical and chemical properties of a reagent is crucial for designing experiments and ensuring safe handling.

Property	Value
Appearance	Colorless to very slightly yellow liquid[1][6][8]
Boiling Point	167 °C; 64-66 °C at 18 mmHg[6][8]
Density	1.53 g/mL at 25 °C[9]
Refractive Index	n <sub>20</sub> /D 1.458[9]
Solubility	Slightly soluble in water[8]
Flash Point	75 °C (167 °F) - closed cup[7]

## Synthesis of Methyl 3-bromopropanoate: A Practical Approach

The synthesis of Methyl 3-bromopropanoate can be achieved through several methods. A common and efficient laboratory-scale preparation involves the 1,4-addition of hydrogen

bromide to methyl acrylate.<sup>[10][11]</sup> This method is often preferred due to the availability of the starting materials and the relatively straightforward procedure.

## Experimental Protocol: Synthesis via 1,4-Addition

Materials:

- Methyl acrylate
- Hydrogen bromide (gas or in acetic acid)
- Anhydrous ether (solvent)
- Hydroquinone (polymerization inhibitor)
- Anhydrous sodium sulfate (drying agent)

Step-by-Step Methodology:

- **Preparation of Methyl Acrylate:** If starting with a methanol solution of methyl acrylate, it should be washed with a sodium sulfate solution to remove methanol and any peroxides. The addition of a small amount of hydroquinone is recommended to prevent polymerization.<sup>[11]</sup>
- **Reaction Setup:** A solution of the purified methyl acrylate in anhydrous ether is placed in a round-bottomed flask equipped with a gas inlet tube and a drying tube. The flask should be cooled in an ice bath.<sup>[11]</sup>
- **Addition of Hydrogen Bromide:** Gaseous hydrogen bromide is bubbled through the cooled solution. The reaction is exothermic, and the rate of addition should be controlled to maintain a low temperature.<sup>[11]</sup>
- **Workup:** After the reaction is complete, the ether solvent is removed by distillation.<sup>[11]</sup>
- **Purification:** The crude product is then purified by vacuum distillation to yield pure Methyl 3-bromopropanoate.<sup>[11]</sup>

Causality Behind Experimental Choices:

- **Anhydrous Conditions:** The use of anhydrous ether and the drying of methyl acrylate are critical to prevent the hydrolysis of the ester and to avoid unwanted side reactions with water.
- **Polymerization Inhibitor:** Methyl acrylate is prone to polymerization, especially in the presence of trace impurities or upon heating. Hydroquinone is added to scavenge free radicals and inhibit this process.[\[11\]](#)
- **Low Temperature:** The reaction is exothermic, and maintaining a low temperature helps to control the reaction rate and minimize the formation of byproducts.

## Applications in Drug Development and Organic Synthesis

Methyl 3-bromopropanoate is a key intermediate in the synthesis of a wide range of organic molecules due to its dual functionality.[\[1\]](#)[\[2\]](#)

### Nucleophilic Substitution Reactions

The bromine atom in Methyl 3-bromopropanoate is a good leaving group, making the adjacent carbon atom susceptible to nucleophilic attack. This allows for the introduction of various functional groups, such as azides, amines, and thiols, which are essential for building the core structures of many pharmaceutical agents.[\[3\]](#)

Caption: Nucleophilic substitution at the 3-position of Methyl 3-bromopropanoate.

### Cycloaddition Reactions

Methyl 3-bromopropanoate can also participate in cycloaddition reactions, which are powerful methods for constructing cyclic compounds. For instance, it can react with 1,3-dipoles in [3+2] cycloaddition reactions to form five-membered heterocyclic rings, which are common motifs in biologically active molecules.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Caption: General scheme of a [3+2] cycloaddition reaction involving a Methyl 3-bromopropanoate derivative.

## Synthesis of Bioactive Molecules

This versatile building block has been utilized in the synthesis of various bioactive compounds, including:

- Spiroanellated  $\gamma$ -lactones: These are of interest for their unique structures and potential medicinal applications.[15]
- Pinacols: These are important intermediates in the production of various organic and pharmaceutical compounds.[15]
- Specialty Polymers: It is used in the production of polymers with enhanced properties like flexibility and durability.[1]

## Conclusion: A Cornerstone of Modern Synthetic Chemistry

Methyl 3-bromopropanoate, with its multiple handles for chemical modification, continues to be an indispensable tool for researchers and professionals in drug development and materials science. Its predictable reactivity and versatility make it a cornerstone for the efficient synthesis of complex molecular architectures. A thorough understanding of its properties, synthesis, and reaction scope, as outlined in this guide, is essential for leveraging its full potential in innovative research and development endeavors.

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